

# Application Notes and Protocols for Chlorophene as a Hospital Disinfectant

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## Compound of Interest

Compound Name: Clorofene

Cat. No.: B1669242

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These application notes provide a comprehensive overview of Chlorophene (o-benzyl-p-chlorophenol), a phenolic disinfectant, for use in hospital settings. This document details its antimicrobial efficacy, mechanism of action, and protocols for evaluating its performance against nosocomial pathogens.

## Introduction

Chlorophene, chemically identified as o-benzyl-p-chlorophenol, is a broad-spectrum germicide utilized in various disinfectant formulations for healthcare environments.[1][2] As a member of the phenolic group of disinfectants, it is effective against a range of microorganisms, including bacteria and fungi.[3] Products containing o-benzyl-p-chlorophenol are registered for use as disinfectants, fungicides, tuberculocides, sanitizers, and virucides in medical and industrial settings.

## Antimicrobial Spectrum and Efficacy

Chlorophene exhibits a broad spectrum of activity against bacteria, particularly Gram-positive cocci, as well as yeasts and molds.[3] Phenolic compounds, in general, are also effective against enveloped viruses. The efficacy of chlorophene is influenced by its concentration, contact time, and the presence of organic matter.

Table 1: Summary of Antimicrobial Efficacy of Phenolic Compounds

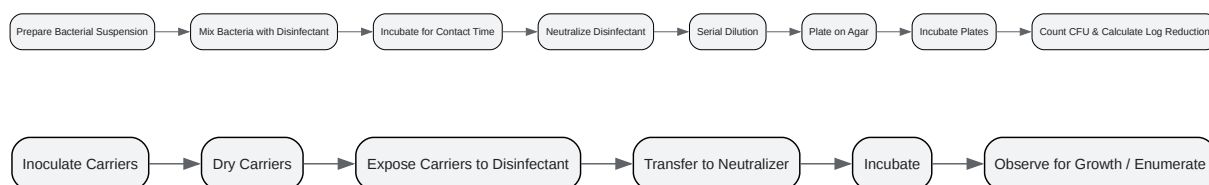
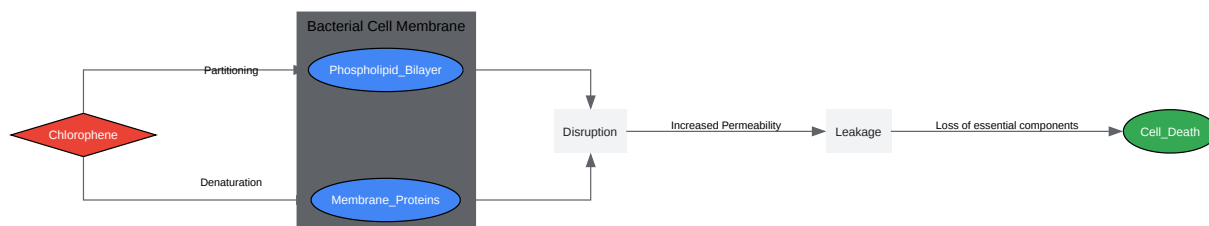
Microorganism Type	General Efficacy	Notes
Gram-positive Bacteria	Effective	Phenolics are known to be particularly effective against Gram-positive bacteria.
Gram-negative Bacteria	Moderately Effective	Higher concentrations or longer contact times may be required.
Fungi (Yeasts and Molds)	Effective	Demonstrates fungicidal properties.
Enveloped Viruses	Effective	The lipid envelope is susceptible to disruption by phenolic compounds.
Non-enveloped Viruses	Less Effective	Generally more resistant to phenolic disinfectants.
Mycobacteria	Moderately Effective	Some phenolic formulations show tuberculocidal activity.
Clostridium difficile spores	Generally Ineffective	Phenolic compounds are not typically considered sporicidal. [4]

Note: Specific quantitative data for o-benzyl-p-chlorophenol against a wide range of nosocomial pathogens is not extensively available in the public domain. The efficacy should be validated for specific formulations and intended uses.

## Mechanism of Action

The primary antimicrobial mechanism of phenolic compounds like chlorophene involves the disruption of the bacterial cell membrane. This leads to increased permeability and leakage of intracellular components, ultimately resulting in cell death.

At a molecular level, the lipophilic nature of the benzyl group facilitates the partitioning of the molecule into the lipid-rich bacterial membrane.[5] The phenolic hydroxyl group can then interact with and denature essential membrane proteins, disrupting cellular processes.



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